

Safe Disposal of 1,3,4,6-Tetrakis(methoxymethyl)glycoluril: A Procedural Guide

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Compound of Interest

Compound Name: 1,3,4,6-Tetrakis(methoxymethyl)glycoluril

Cat. No.: B102961

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For researchers, scientists, and professionals in drug development, the proper disposal of laboratory chemicals is paramount for safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **1,3,4,6-Tetrakis(methoxymethyl)glycoluril**, ensuring compliance with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes safety goggles with side shields, chemical-resistant gloves, and a lab coat.^{[1][2]} All handling of **1,3,4,6-Tetrakis(methoxymethyl)glycoluril** and its waste should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or vapors.^{[1][2]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1,3,4,6-Tetrakis(methoxymethyl)glycoluril**.

Property	Value
CAS Number	17464-88-9
Molecular Formula	C ₁₂ H ₂₂ N ₄ O ₆
Molecular Weight	318.33 g/mol
Melting Point	90-110 °C[3][4]
Boiling Point	454.674 °C at 760 mmHg[3]
Density	1.244 g/cm ³ [3]
Water Solubility	Soluble[2][3]

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **1,3,4,6-**

Tetrakis(methoxymethyl)glycoluril is through a licensed chemical waste disposal service.[1]

Under no circumstances should this chemical be discharged into drains or the environment.[1]

Experimental Protocol: Waste Collection and Storage

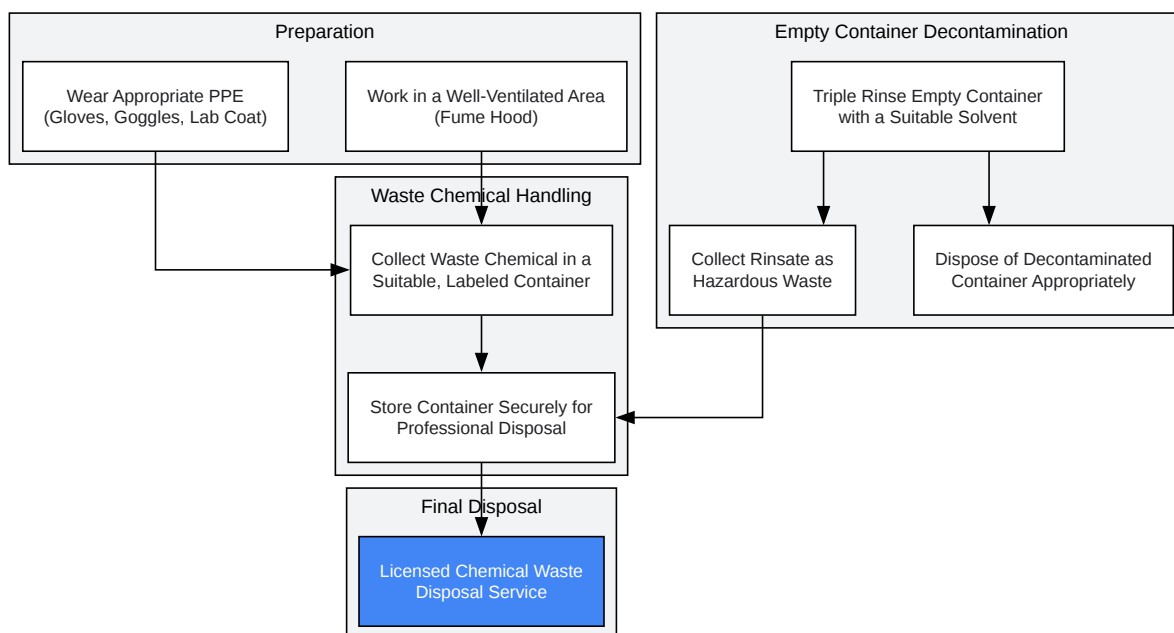
- Segregation: Isolate waste **1,3,4,6-Tetrakis(methoxymethyl)glycoluril** from other laboratory waste streams to prevent unintended reactions.
- Containerization: Place the waste chemical in a suitable, clearly labeled, and tightly closed container.[1] The container should be made of a material compatible with the chemical.
- Labeling: Affix a hazardous waste label to the container. The label should clearly identify the contents as "Waste **1,3,4,6-Tetrakis(methoxymethyl)glycoluril**" and include the date of accumulation.
- Storage: Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area away from incompatible materials and sources of ignition until it can be collected by a licensed chemical waste disposal company.[2]

Experimental Protocol: Decontamination of Empty Containers

Empty containers that previously held **1,3,4,6-Tetrakis(methoxymethyl)glycoluril** must be decontaminated before disposal.

- Triple Rinsing: Rinse the empty container thoroughly with a suitable solvent (e.g., water, given its solubility) at least three times.^[1]
- Rinsate Collection: Collect the rinsate from all three rinses. This rinsate is now considered hazardous waste and must be disposed of along with the chemical waste. Do not discharge the rinsate down the drain.
- Container Disposal: Once triple-rinsed, the container can be punctured to prevent reuse and disposed of in a sanitary landfill or offered for recycling, in accordance with local regulations.^[1]

Disposal Workflow Diagram



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Caption: Disposal workflow for **1,3,4,6-Tetrakis(methoxymethyl)glycoluril**.

Accidental Release Measures

In the event of a spill, prevent further leakage if it is safe to do so.^[1] Avoid dust formation.^[1] Sweep up the solid material, taking care not to generate dust, and place it into a suitable container for disposal.^[5] Ensure the area is well-ventilated.^[2]

Regulatory Considerations

It is crucial to consult and adhere to all federal, state, and local regulations regarding hazardous waste disposal.^[2] While **1,3,4,6-Tetrakis(methoxymethyl)glycoluril** is not

classified as a hazardous material for transportation, its disposal is subject to regulations for chemical waste.[1][6] The ultimate responsibility for proper waste disposal lies with the waste generator.

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